

Application Notes: L-Gluconic Acid in Textile Dyeing Processes

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Compound of Interest

Compound Name: *L-Gluconic acid*

Cat. No.: *B1227840*

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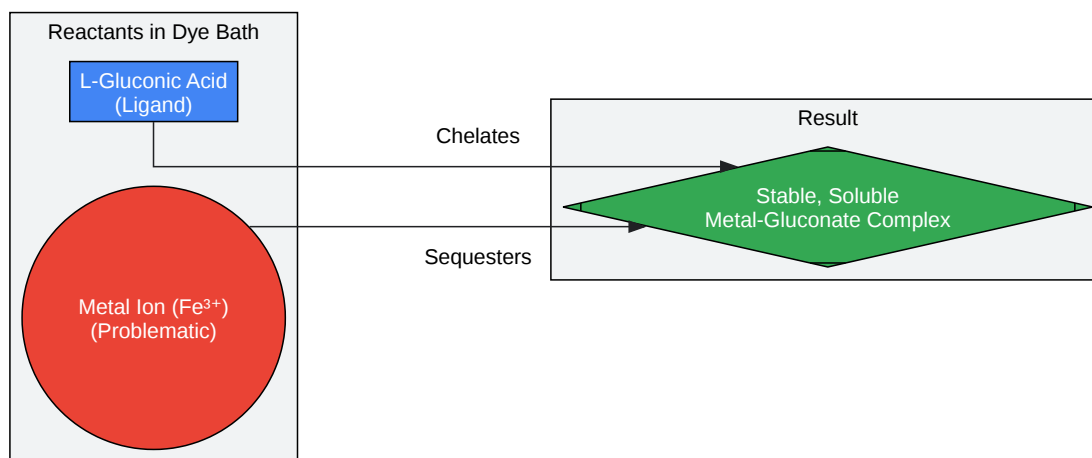
Introduction

Textile wet processing, particularly dyeing, consumes vast quantities of water which invariably contains dissolved metal salts. Divalent and trivalent metal ions such as Calcium (Ca^{2+}), Magnesium (Mg^{2+}), Iron (Fe^{3+}), and Copper (Cu^{2+}) are notorious for their detrimental effects on dyeing processes. These ions can form insoluble complexes with dyes, leading to precipitation, uneven dyeing, shade variations, and reduced color fastness.[1][2] In peroxide bleaching stages, certain metal ions can catalytically degrade the bleach, causing fiber damage and inconsistent whiteness.[1] To mitigate these issues, chelating or sequestering agents are employed. **L-Gluconic acid** and its sodium salt, sodium gluconate, have emerged as highly effective, biodegradable, and non-toxic chelating agents, presenting a sustainable alternative to conventional agents like Ethylenediaminetetraacetic acid (EDTA).[3] These application notes provide a comprehensive overview and detailed protocols for the use of **L-Gluconic acid** in modern textile dyeing.

Mechanism of Action: Chelation

L-Gluconic acid is a polyhydroxy carboxylic acid with a unique molecular structure that allows it to form stable, water-soluble complexes with polyvalent metal ions.[3] Through its carboxyl and hydroxyl groups, it acts as a ligand, effectively "capturing" and inactivating the metal ions, preventing them from interfering with the dyeing and finishing processes.[4] A key advantage of **L-Gluconic acid** is its exceptional chelating ability for iron under highly alkaline conditions (up to pH 13), a range where many other chelating agents lose their efficacy.[2][5]

Fig 1: Chelation of a metal ion by L-Gluconic acid.



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Fig 1: Chelation of a metal ion by **L-Gluconic acid**.

Applications in Textile Processing

L-Gluconic acid is versatile and can be applied at various stages of textile wet processing:

- **Pretreatment (Scouring & Bleaching):** Used in scouring baths to improve cleaning efficiency. In hydrogen peroxide bleaching, it stabilizes the bleach bath by sequestering catalytic metal ions like iron and copper, preventing premature decomposition of peroxide and potential fiber damage.^[1]
- **Dyeing:** As a dye bath conditioner, it prevents the precipitation of dyes that are sensitive to water hardness. This ensures level dyeing, improves color yield, and enhances the brilliance of shades.^{[1][4]}

- **Printing:** In printing pastes, it maintains stability and prevents reactions that could alter the color or design, leading to sharper, more vibrant prints.[\[4\]](#)
- **Washing/Soaping:** During the post-dyeing washing process, it aids in the removal of unfixed hydrolyzed dyes and prevents them from redepositing onto the fabric, thereby improving wash fastness properties.[\[6\]](#)[\[7\]](#)

Data Presentation: Comparative Chelating Performance

The efficacy of a chelating agent is determined by its ability to complex specific metal ions under various pH and temperature conditions. The following tables summarize the quantitative chelating capacity of Sodium Gluconate (SG) compared to other common agents. Data is derived from studies by Jungbunzlauer.[\[5\]](#)

Table 1: Calcium (Ca^{2+}) Complexing Capacity (mg Ca^{2+} / g chelating agent)

| Chelating Agent | pH 10 (20°C) | pH 11 (20°C) | pH 12 (20°C) | pH 11 (40°C) |
|-------------------------|--------------|--------------|--------------|--------------|
| Sodium Gluconate (SG) | 52 | 81 | 108 | 90 |
| Trisodium Citrate (TSC) | 134 | 141 | 114 | 148 |
| MGDA | 125 | 125 | 115 | 125 |

| EDTA | 240 | 240 | 240 | 240 |

Table 2: Magnesium (Mg^{2+}) Complexing Capacity (mg Mg^{2+} / g chelating agent)

| Chelating Agent | pH 11 (20°C) | pH 13 (20°C) | pH 12 (40°C) |
|-------------------------|--------------|--------------|--------------|
| Sodium Gluconate (SG) | 100 | 210 | 175 |
| Trisodium Citrate (TSC) | 199 | 12 | 10 |
| MGDA | 90 | 25 | 30 |

| EDTA | 140 | 140 | 140 |

Table 3: Copper (Cu^{2+}) Complexing Capacity (mg Cu^{2+} / g chelating agent)

| Chelating Agent | pH 7 (20°C) | pH 11 (20°C) | pH 11 (40°C) |
|-------------------------|-------------|--------------|--------------|
| Sodium Gluconate (SG) | 425 | 815 | 950 |
| Trisodium Citrate (TSC) | 275 | 315 | 320 |
| MGDA | 245 | 276 | 270 |

| EDTA | 280 | 280 | 280 |

Note: MGDA (Methylglycine diacetic acid) is another biodegradable chelating agent.

Analysis: The data clearly shows that while EDTA is a strong broad-spectrum chelator, Sodium Gluconate (SG) exhibits superior performance for complexing Magnesium at high pH and is exceptionally effective for Copper across all tested conditions.[5] Its excellent performance in highly alkaline environments makes it ideal for reactive dyeing of cotton.

Experimental Protocols

Protocol 1: Exhaust Dyeing of Cotton with Reactive Dyes

This protocol describes a standard laboratory procedure for dyeing cotton fabric with a reactive dye, incorporating **L-Gluconic acid** (as Sodium Gluconate) as the chelating agent.

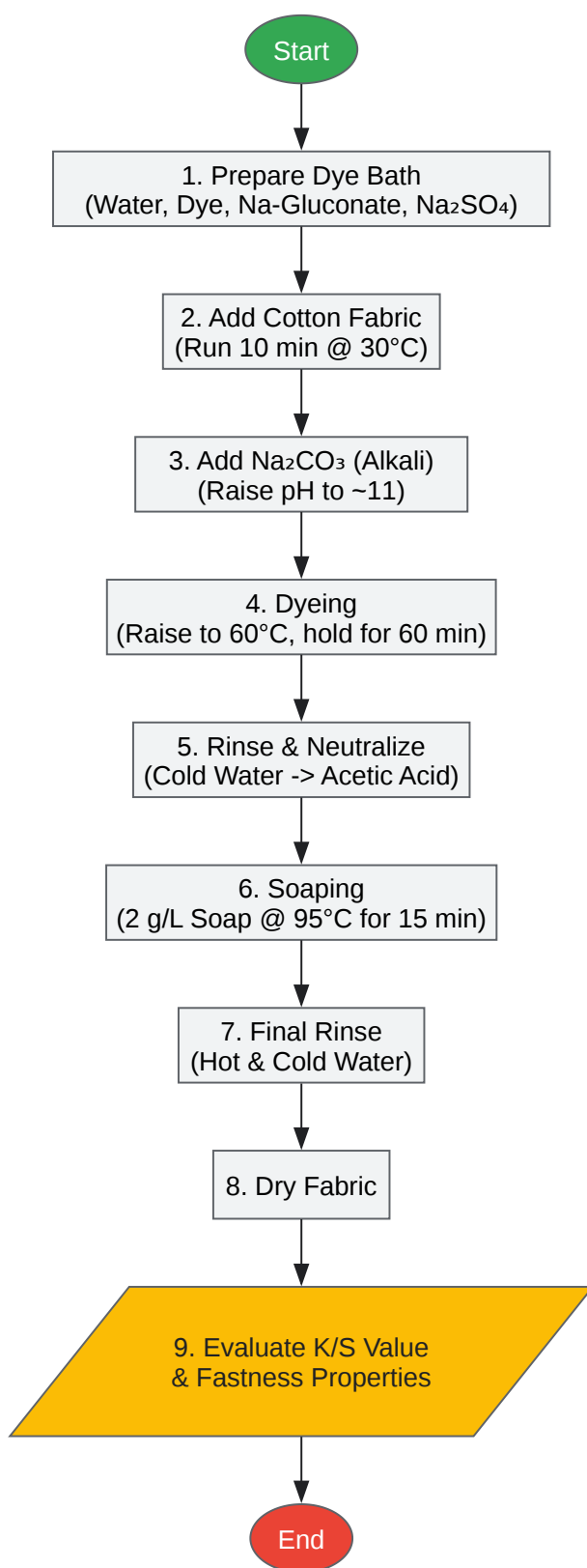
Materials & Equipment:

- Scoured and bleached 100% cotton knit fabric
- C.I. Reactive Red 195 dye
- Sodium Gluconate (Chelating Agent)
- Sodium Sulfate (Na_2SO_4 , anhydrous) (Exhausting Agent)
- Sodium Carbonate (Na_2CO_3 , anhydrous) (Fixing Agent/Alkali)
- Acetic Acid (for neutralization)
- Non-ionic soaping agent
- Laboratory-scale dyeing machine (e.g., Ahiba Nuance)
- Spectrophotometer for color measurement (K/S values)
- Beakers, pipettes, pH meter

Procedure:

- Dye Bath Preparation:
 - Set up the dyeing vessel with the required volume of deionized water for a liquor ratio of 1:10 (e.g., 100 mL for a 10 g fabric sample).
 - Add 1.0 g/L Sodium Gluconate to the bath and stir to dissolve.
 - Add 1% o.w.f (on weight of fabric) C.I. Reactive Red 195 dye stock solution.
 - Add 40 g/L Sodium Sulfate (Glauber's salt) and stir until fully dissolved.^[8]
 - Adjust the pH to neutral (~7.0) if necessary.

- Dyeing Cycle:
 - Introduce the cotton fabric sample into the dye bath at room temperature (~30°C).
 - Run the machine for 10 minutes to ensure even wetting and impregnation.
 - Add 10 g/L Sodium Carbonate (pre-dissolved) to the bath to raise the pH to ~11.0 for fixation.[\[8\]](#)
 - Raise the temperature to 60°C over 15 minutes.
 - Continue dyeing at 60°C for 60 minutes.
- Washing and Soaping:
 - Drain the dye bath.
 - Rinse the fabric sample with cold water.
 - Neutralize the fabric in a bath containing 1 g/L Acetic Acid for 10 minutes.
 - Rinse again with cold water.
 - Conduct a soaping wash with 2 g/L non-ionic soaping agent at 95°C for 15 minutes.[\[7\]](#)
 - Rinse thoroughly with hot and then cold water.
- Drying and Evaluation:
 - Squeeze the excess water and air-dry the sample.
 - Measure the color strength (K/S value) using a spectrophotometer. Compare results with a control dyeing performed without a chelating agent or with a standard agent like EDTA.[\[9\]](#)
[\[10\]](#)



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Fig 2: Experimental workflow for reactive dyeing of cotton.

Protocol 2: Evaluation of Chelation Value

This protocol provides a simplified method to demonstrate the effectiveness of **L-Gluconic acid** in preventing precipitation caused by metal ions. It is based on the principle of titrating a chelating agent against a known concentration of calcium ions in the presence of a precipitating anion.[\[11\]](#)

Materials & Equipment:

- Sodium Gluconate
- EDTA (for comparison)
- Calcium Chloride (CaCl_2) solution (known concentration, e.g., 0.1 M)
- Sodium Oxalate ($\text{Na}_2\text{C}_2\text{O}_4$) solution (precipitating agent)
- Ammonia buffer solution (to adjust pH to ~11)
- Magnetic stirrer and stir bar
- Burette, beakers

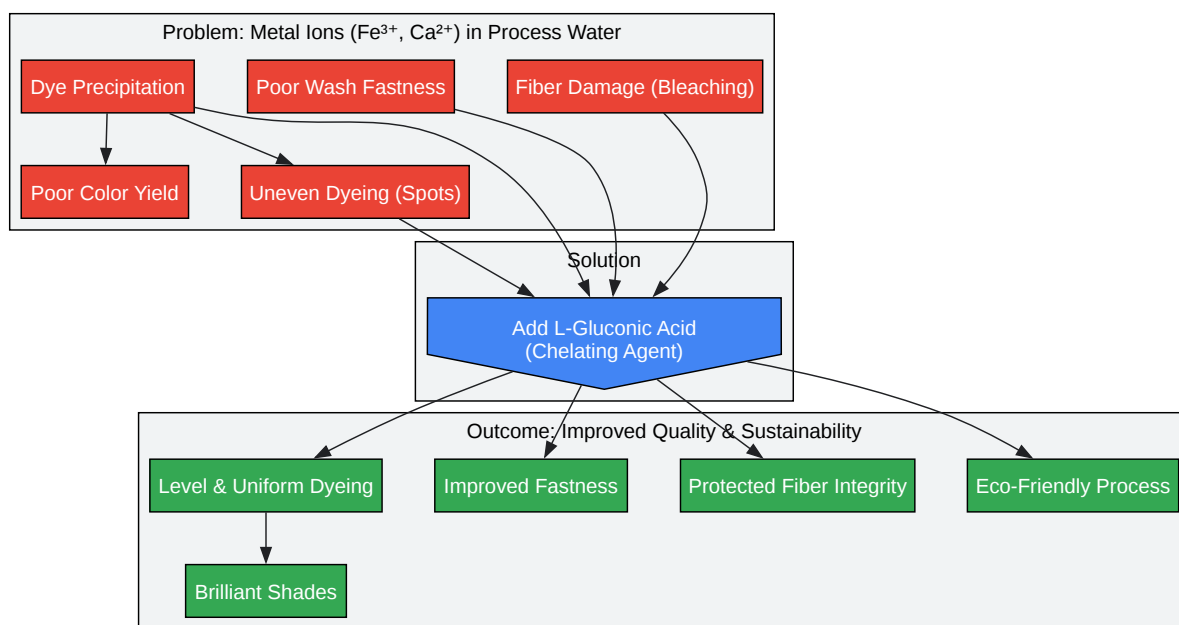
Procedure:

- Sample Preparation: Prepare a 1% solution of Sodium Gluconate in deionized water. Prepare a similar solution for EDTA.
- Titration Setup:
 - In a beaker, add 50 mL of deionized water, 5 mL of ammonia buffer (pH 11), and 2 mL of Sodium Oxalate solution.
 - Place the beaker on a magnetic stirrer.
 - Add a known volume (e.g., 10 mL) of the 1% Sodium Gluconate solution to the beaker.
- Titration:

- Slowly titrate the solution with the 0.1 M Calcium Chloride solution from a burette.
- As the CaCl_2 is added, the gluconate will chelate the Ca^{2+} ions, and the solution will remain clear. .
- The endpoint is reached when a permanent, faint cloudy precipitate of calcium oxalate appears. This indicates that all the free chelating agent has been consumed.
- Calculation: Record the volume of CaCl_2 solution used. The chelation value can be calculated and expressed as mg of CaCO_3 per gram of chelating agent.[\[11\]](#)
- Comparison: Repeat the procedure using the EDTA solution and compare the volumes of CaCl_2 required to reach the endpoint.

Logical Relationships: Problem & Solution

The use of **L-Gluconic acid** directly addresses the multifaceted problems caused by metal ions in textile processing.



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